

# Physical properties of trans-3-Undecene

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## Compound of Interest

Compound Name: (E)-3-Undecene

Cat. No.: B091121

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An In-depth Technical Guide to the Physical Properties of trans-3-Undecene

## Introduction

trans-3-Undecene, also known as **(E)-3-Undecene**, is an unsaturated hydrocarbon with the chemical formula  $C_{11}H_{22}$ . As a member of the alkene family, its physical properties are dictated by its molecular structure, specifically the presence of a carbon-carbon double bond in the trans configuration. This document provides a comprehensive overview of the known and estimated physical properties of trans-3-Undecene, along with detailed experimental protocols for their determination. This guide is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of this compound's physical characteristics.

## Core Physical Properties

The physical properties of alkenes, such as trans-3-Undecene, are similar to those of alkanes with a comparable number of carbon atoms.<sup>[1]</sup> They are generally non-polar, resulting in low solubility in water but good solubility in non-polar organic solvents.<sup>[1][2][3][4]</sup> The boiling point of straight-chain alkenes increases with molecular weight.<sup>[1][2][3]</sup>

## Data Presentation: Physical Properties of trans-3-Undecene

Property	Value	Source
Molecular Formula	$C_{11}H_{22}$	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	154.29 g/mol	<a href="#">[5]</a>
CAS Number	1002-68-2	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	182.09 °C (455.24 K)	Calculated (Joback Method) <a href="#">[8]</a>
Density	Less dense than water.	General property of alkenes. <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	Not experimentally determined.	
Refractive Index	Not experimentally determined.	
Solubility in Water	Insoluble	General property of alkenes. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Organic Solvents	Soluble in non-polar solvents (e.g., benzene, ether).	General property of alkenes. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a>

## Experimental Protocols

Detailed experimental procedures for determining the physical properties of a liquid organic compound like trans-3-Undecene are provided below. These are generalized methods commonly employed in organic chemistry laboratories.

### Determination of Boiling Point (Micro Reflux Method)

This method is suitable when only a small amount of the sample is available.[\[10\]](#)

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Thermometer
- Heating block or oil bath

- Magnetic stirrer and stir bar
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of trans-3-Undecene into the test tube along with a small magnetic stir bar.[\[10\]](#)
- Clamp the test tube securely within the heating block or oil bath.
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.[\[10\]](#)
- Turn on the stirrer to ensure gentle mixing.
- Begin heating the apparatus slowly.
- Observe the sample until it begins to boil and a ring of condensing vapor (refluxing) is visible on the walls of the test tube. The thermometer bulb should be level with this ring for an accurate measurement.[\[10\]](#)
- The stable temperature reading on the thermometer at the point of gentle reflux is the boiling point of the liquid.[\[10\]](#)

## Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Apparatus:

- Pycnometer (a glass flask with a specific volume) or a graduated cylinder
- Analytical balance

Procedure (using a graduated cylinder):

- Measure the mass of a clean, dry 100-mL graduated cylinder on an electronic balance.[\[11\]](#)

- Add a precisely measured volume of trans-3-Undecene (e.g., 20-25 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.[11]
- Measure the combined mass of the graduated cylinder and the liquid.[11]
- Subtract the mass of the empty cylinder to find the mass of the liquid.[11]
- Calculate the density using the formula: Density = Mass / Volume.[12]

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

### Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for high precision)

### Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Using a dropper, place a few drops of trans-3-Undecene onto the prism.
- Close the prism and ensure the liquid spreads evenly.
- Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark areas into sharp focus on the crosshairs.
- Adjust the compensator to remove any color fringes.
- Read the refractive index from the scale. If the refractometer is connected to a water bath, also record the temperature.

## Determination of Solubility

This protocol determines the solubility of a compound in various solvents.

Apparatus:

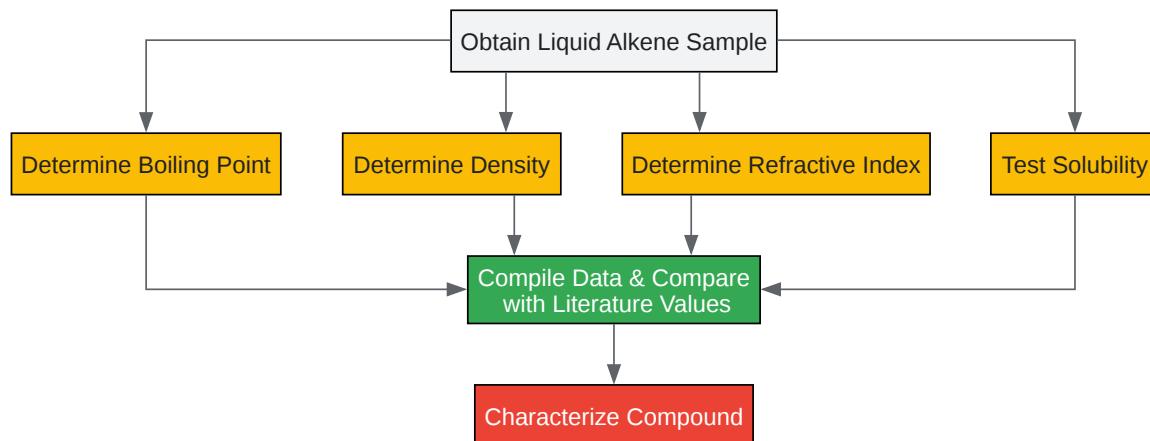
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Place a small, measured amount of trans-3-Undecene (e.g., 0.1 mL) into a test tube.[\[9\]](#)
- Add a small volume of the solvent to be tested (e.g., 3 mL of water) in portions, shaking vigorously after each addition.[\[9\]](#)
- Observe whether the compound dissolves to form a homogeneous solution.
- If the compound is insoluble in water, repeat the test with other solvents such as ethanol, diethyl ether, and a non-polar organic solvent like hexane.[\[13\]](#)[\[14\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of an unknown liquid alkene like trans-3-Undecene.



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Caption: Workflow for the physical characterization of a liquid alkene.

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## References

- 1. [pennwest.edu](http://pennwest.edu) [pennwest.edu]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com](http://vedantu.com)]
- 3. [byjus.com](http://byjus.com) [byjus.com]
- 4. [vijaynazare.weebly.com](http://vijaynazare.weebly.com) [vijaynazare.weebly.com]
- 5. [przyrbwn.icm.edu.pl](http://przyrbwn.icm.edu.pl) [przyrbwn.icm.edu.pl]
- 6. [mt.com](http://mt.com) [mt.com]

- 7. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. uoanbar.edu.iq [uoanbar.edu.iq]
- 13. scribd.com [scribd.com]
- 14. quora.com [quora.com]
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